

# YM-934: An Investigative Tool for ATP-Sensitive Potassium Channels

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## Compound of Interest

Compound Name: YM 934

Cat. No.: B154355

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

YM-934 is a potent and selective opener of ATP-sensitive potassium (KATP) channels, making it an invaluable tool for the investigation of ion channel function and its physiological roles. As a 1,4-benzoxazine derivative, YM-934 has demonstrated significant vasodilatory effects, particularly on coronary arteries, and has been instrumental in elucidating the mechanisms of KATP channel modulation in various tissues, including cardiovascular and smooth muscle. These application notes provide a comprehensive overview of YM-934, including its pharmacological profile, detailed experimental protocols for its use, and a summary of key quantitative data.

## Pharmacological Profile

YM-934 acts by opening KATP channels, leading to hyperpolarization of the cell membrane. This action inhibits the influx of calcium ions through voltage-gated calcium channels, resulting in the relaxation of smooth muscle and other cellular effects. The effects of YM-934 can be competitively antagonized by glibenclamide, a well-known KATP channel blocker.

## Quantitative Data Summary

The following tables summarize the key quantitative data regarding the activity of YM-934 from various experimental models.

Table 1: In Vitro Potency of YM-934

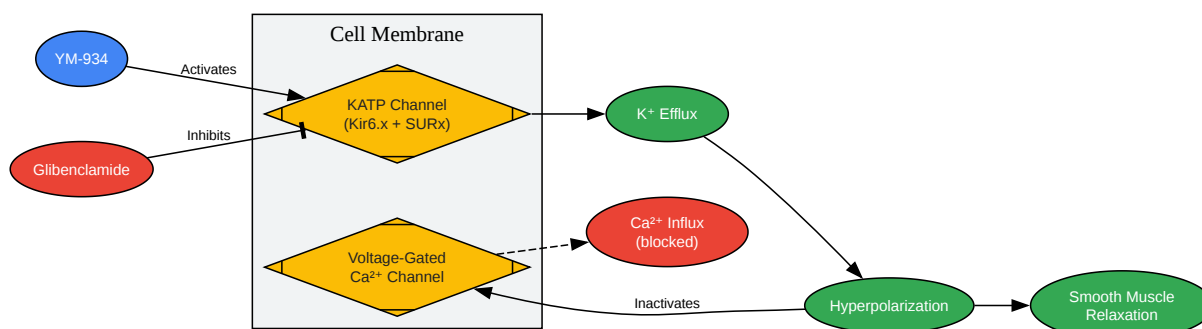
| Parameter | Tissue/Cell Type                  | Species                                 | Value      | Reference |
|-----------|-----------------------------------|---|------------|-----------|
| IC50      | Spontaneous Rhythmic Contractions | Rat Portal Vein                         | 14 nM      |           |
| EC50      | KATP Current Activation           | Guinea Pig Cardiac Ventricular Myocytes | ~3 $\mu$ M |           |

Table 2: In Vivo Hemodynamic Effects of YM-934 in Anesthetized Dogs

| Parameter                   | Dose ( $\mu$ g/kg, i.v.) | Effect                  |
|-----------------------------|--------------------------|-------------------------|
| Coronary Artery Blood Flow  | 1 - 10                   | Dose-dependent increase |
| Total Peripheral Resistance | 1 - 10                   | Dose-dependent decrease |
| Mean Blood Pressure         | 1 - 10                   | Dose-dependent decrease |

## Signaling Pathway of YM-934 Action

The following diagram illustrates the mechanism of action of YM-934 on the ATP-sensitive potassium channel and its antagonism by glibenclamide.



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Caption: Mechanism of YM-934 action and its antagonism.

## Experimental Workflows

The following diagrams illustrate the general workflows for key experiments utilizing YM-934.

### Workflow for In Vitro Isolated Tissue Experiments

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